

Preparing a SAR156497 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: SAR156497

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This document provides a detailed protocol for the preparation of a stock solution of **SAR156497**, a potent Aurora kinase inhibitor. Accurate preparation of a stable stock solution is a critical first step for reliable and reproducible results in in-vitro and in-vivo studies.

Compound Information

SAR156497 is a small molecule inhibitor of Aurora kinases A and B, which are key regulators of cell division. Its chemical properties are summarized in the table below.

Property	Value
Molecular Weight	468.50 g/mol
Chemical Formula	C ₂₇ H ₂₄ N ₄ O ₄
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Storage Conditions	Store powder at -20°C. Store stock solutions in aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

Experimental Protocol: Preparation of a 10 mM SAR156497 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SAR156497** in DMSO.

Materials:

- **SAR156497** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate Reagents: Allow the **SAR156497** powder and DMSO to reach room temperature before use.
- Weighing: Carefully weigh out the desired amount of **SAR156497** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.685 mg of **SAR156497**.
- Calculation: The volume of DMSO required can be calculated using the following formula:

$$\text{Volume (L)} = \text{Amount (g)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$$

For 4.685 mg of **SAR156497** to make a 10 mM (0.01 M) solution: $\text{Volume (L)} = 0.004685 \text{ g} / (468.50 \text{ g/mol} \times 0.01 \text{ mol/L}) = 0.001 \text{ L} = 1 \text{ mL}$

- Dissolution:
 - Transfer the weighed **SAR156497** powder into a sterile microcentrifuge tube.

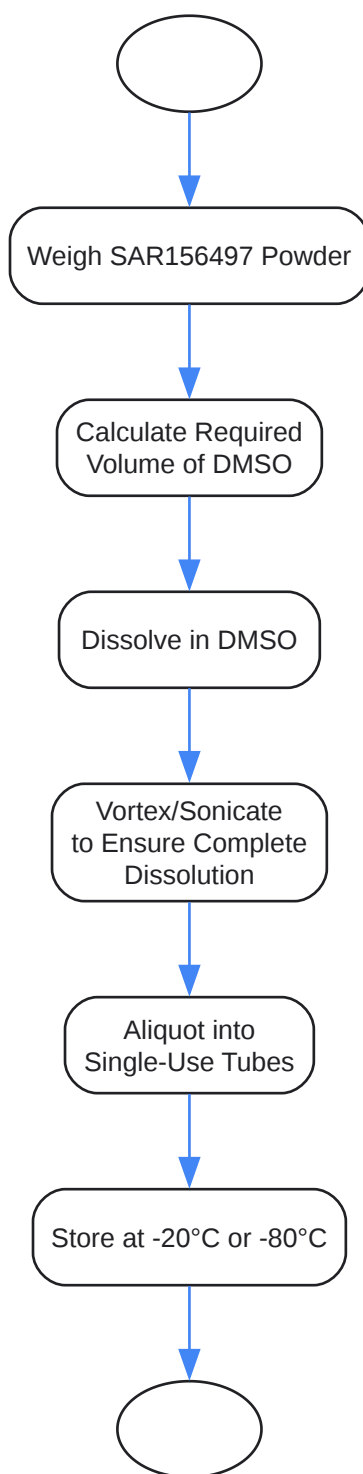
- Add the calculated volume of DMSO to the tube.
- Tightly cap the tube and vortex thoroughly for 1-2 minutes to ensure the compound is completely dissolved.
- Visually inspect the solution to ensure there are no visible particles. If the compound does not fully dissolve, gentle warming (e.g., in a 37°C water bath) or sonication may be applied to aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
 - For short-term storage (up to a few weeks), store the aliquots at -20°C.
 - For long-term storage, store the aliquots at -80°C.

Preparation of Working Solutions:

To prepare a working solution for your experiments, dilute the 10 mM stock solution in the appropriate cell culture medium or buffer to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the experimental medium is not toxic to the cells, typically below 0.5%, and ideally below 0.1%.

Workflow for SAR156497 Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **SAR156497** stock solution.

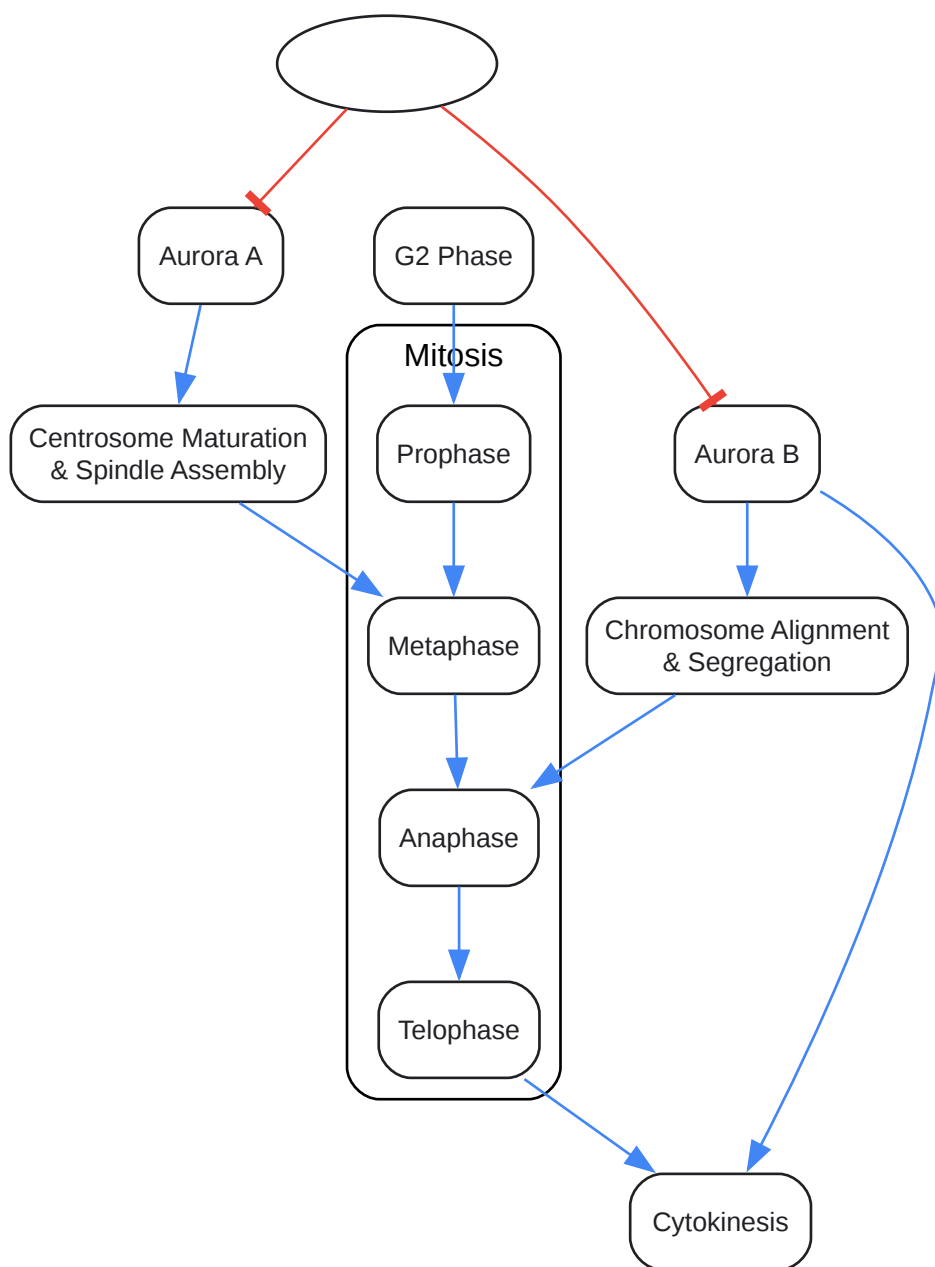


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Caption: Workflow for preparing **SAR156497** stock solution.

Signaling Pathway Context

SAR156497 primarily targets Aurora kinases A and B, which are critical for mitotic progression. The diagram below provides a simplified overview of the cell cycle regulation pathway and the points of intervention by Aurora kinase inhibitors.



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Caption: Inhibition of Aurora kinases by **SAR156497**.

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